

Preparation of N-acetyl-L-tyrosine Stock Solutions for In Vitro Assays

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Compound of Interest		
Compound Name:	N-Acetyltyrosine	
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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

N-acetyl-L-tyrosine (NALT) is a more stable and soluble acetylated derivative of the non-essential amino acid L-tyrosine.[1][2] Its enhanced solubility in aqueous solutions makes it a preferred source of tyrosine in various applications, including parenteral nutrition and as a component in cell culture media for the production of therapeutic proteins and monoclonal antibodies.[3][4][5] In in vitro assays, precise and consistent preparation of stock solutions is critical for obtaining reproducible results. This document provides detailed protocols for the preparation, storage, and handling of NALT stock solutions for use in a variety of in vitro experimental settings.

Physicochemical Properties and Solubility

Proper stock solution preparation begins with an understanding of the physicochemical properties of N-acetyl-L-tyrosine.

Table 1: Physicochemical Properties of N-acetyl-L-tyrosine



Property	Value	References
Molecular Formula	C11H13NO4	[4]
Molecular Weight	223.23 g/mol	[4]
Appearance	White to off-white crystalline powder	[5]
Melting Point	149-152 °C	[4]
Storage	Room temperature, sealed in a dry place	[3][4]
Stability	Stable. Incompatible with strong oxidizing agents.	[4]

The key advantage of NALT over L-tyrosine is its significantly higher solubility in aqueous solutions, which is often a limiting factor for L-tyrosine in experimental setups.[5][6] The solubility of NALT in commonly used laboratory solvents is summarized below.

Table 2: Solubility of N-acetyl-L-tyrosine

Solvent	Solubility	Concentration (mM)	Notes	References
Water	~25 mg/mL	~112 mM	Soluble	[3][4][7]
DMSO	45 - 60 mg/mL	201.58 - 268.78 mM	Sonication may be required. Use fresh DMSO as moisture can reduce solubility.	[8][9]
Ethanol	Soluble	-	-	[3][4][7]

Experimental Protocols



Preparation of a 100 mM N-acetyl-L-tyrosine Stock Solution in Water

This protocol describes the preparation of a 100 mM aqueous stock solution of NALT, suitable for most cell culture applications.

Materials:

- N-acetyl-L-tyrosine (MW: 223.23 g/mol)
- Sterile, high-purity water (e.g., cell culture grade, Milli-Q)
- Sterile conical tubes (15 mL or 50 mL)
- Sterile 0.22 μm syringe filter
- Sterile syringes
- Vortex mixer
- Water bath (optional)
- Analytical balance

Procedure:

- Weighing: Accurately weigh out 223.23 mg of N-acetyl-L-tyrosine powder and transfer it to a sterile conical tube.
- Dissolution: Add 8 mL of sterile, high-purity water to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes. If the powder does not fully dissolve, gentle warming in a water bath (37°C) for 5-10 minutes can aid dissolution.
 Vortex again after warming.
- Volume Adjustment: Once the NALT is completely dissolved, add sterile water to bring the final volume to 10 mL.



- Sterilization: Draw the solution into a sterile syringe and pass it through a sterile 0.22 μm syringe filter into a new sterile tube. This step is crucial for removing any potential microbial contamination, especially for solutions intended for cell culture.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100 μL or 1 mL) in sterile microcentrifuge tubes. Store the aliquots at -20°C for long-term use. For short-term use (up to 1 month), the solution can be stored at 4°C. Avoid repeated freeze-thaw cycles.

Preparation of a 200 mM N-acetyl-L-tyrosine Stock Solution in DMSO

For applications requiring higher concentrations, DMSO is a suitable solvent.

Materials:

- N-acetyl-L-tyrosine (MW: 223.23 g/mol)
- · Anhydrous, sterile-filtered DMSO
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer
- Sonicator (optional)
- Analytical balance

Procedure:

- Weighing: Weigh out 446.46 mg of N-acetyl-L-tyrosine powder and place it in a sterile conical tube.
- Dissolution: Add 8 mL of anhydrous, sterile-filtered DMSO to the tube.
- Mixing: Cap the tube securely and vortex for 2-3 minutes. Sonication for 5-10 minutes can be beneficial to ensure complete dissolution.[8]

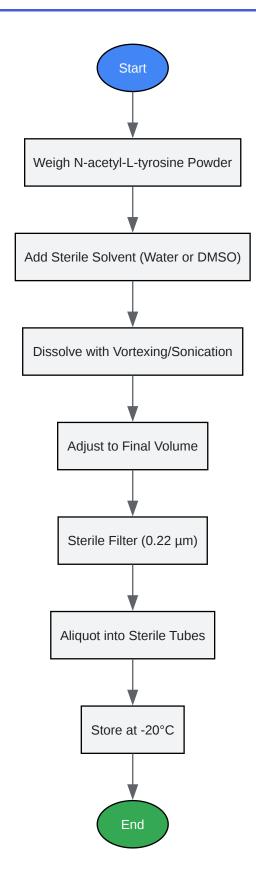


- Volume Adjustment: After complete dissolution, add DMSO to reach a final volume of 10 mL.
- Aliquoting and Storage: Aliquot the stock solution into sterile, amber microcentrifuge tubes to protect it from light. Store at -20°C. DMSO-based solutions should be warmed to room temperature before use to ensure complete dissolution of any precipitates.

Visualization of Experimental Workflow and Signaling Pathways Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a sterile N-acetyl-L-tyrosine stock solution.





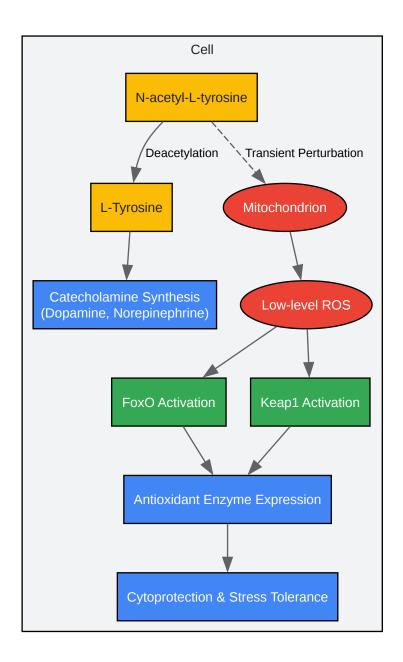
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Caption: Workflow for N-acetyl-L-tyrosine stock solution preparation.



N-acetyl-L-tyrosine and its Role in Cellular Signaling

N-acetyl-L-tyrosine serves as a precursor to L-tyrosine, which is essential for the synthesis of catecholamine neurotransmitters and can influence cellular stress responses.[2][8][9] One proposed mechanism of action involves the induction of a mild mitochondrial stress response, leading to the activation of protective signaling pathways.[10][11]



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